

"Bis(4-methyl-2-pentyl) phthalate" molecular weight and formula

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Compound of Interest

Compound Name: *Bis(4-methyl-2-pentyl) phthalate*

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Physicochemical Properties of Bis(4-methyl-2-pentyl) phthalate

Bis(4-methyl-2-pentyl) phthalate, a notable member of the phthalate ester family, possesses distinct physicochemical properties that are crucial for its application and environmental assessment. This technical overview provides a concise summary of its molecular formula and weight, essential parameters for researchers and drug development professionals.

The empirical formula for **Bis(4-methyl-2-pentyl) phthalate** is C₂₀H₃₀O₄.^{[1][2][3]} This formula delineates the precise number of carbon, hydrogen, and oxygen atoms constituting a single molecule of the compound.

The molecular weight of this compound is approximately 334.45 g/mol.^{[2][3][4]} This value is a critical parameter in stoichiometric calculations, analytical method development, and toxicological studies. The precise molecular weight may vary slightly depending on the isotopic composition of its constituent elements.

Property	Value	Source
Molecular Formula	C20H30O4	[1][2][3]
Molecular Weight	334.4 g/mol	[1]
334.45 g/mol	[2][3][4]	
334.4498 g/mol	[5]	
CAS Number	84-63-9	[1][2][3][5]

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References

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